

Essential Safety and Operational Guide for Handling CCT241533 Dihydrochloride

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Compound of Interest

Compound Name: CCT241533 dihydrochloride

CAS No.: 1962925-28-5

Cat. No.: B2998761

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For Immediate Implementation: Researchers, scientists, and drug development professionals must adhere to the following stringent safety protocols when handling **CCT241533 dihydrochloride**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure a safe laboratory environment and prevent exposure to this potent checkpoint kinase 2 (Chk2) inhibitor.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory to create a barrier between the researcher and the chemical, minimizing the risk of exposure through inhalation, skin contact, or accidental splashing.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).	To prevent skin contact and absorption.
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	To protect eyes from splashes or dust particles.
Skin and Body Protection	Laboratory coat.	To protect personal clothing and skin from contamination.
Respiratory Protection	Use a properly fitted respirator if ventilation is inadequate or when handling large quantities or for prolonged periods.	To prevent inhalation of the compound, especially if it becomes airborne. The necessity should be determined by a risk assessment.

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Handle **CCT241533 dihydrochloride** in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Storage: Store the compound in a tightly sealed container in a cool, dry place. Specific supplier recommendations indicate storage at -20°C for long-term stability.^{[1][2]}
- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

Spill Management:

In the event of a spill, immediately evacuate the area. Wear appropriate PPE, including respiratory protection, before attempting cleanup.

- Containment: Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).

- Collection: Carefully sweep or scoop up the absorbed material and place it into a designated, labeled container for hazardous waste.
- Decontamination: Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Ventilation: Ensure the area is well-ventilated during and after the cleanup.

Disposal:

Dispose of **CCT241533 dihydrochloride** and any contaminated materials as hazardous waste. All waste must be placed in a sealed, labeled container and disposed of according to local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Experimental Protocols

In Vitro Cell-Based Assay for CHK2 Inhibition:

This protocol is a representative example of how **CCT241533 dihydrochloride** is used in a research setting to assess its inhibitory effect on CHK2 in human tumor cell lines.^[3]

- Cell Culture: Culture human tumor cell lines (e.g., HT-29, HeLa) in appropriate media and conditions.
- Compound Preparation: Prepare a stock solution of **CCT241533 dihydrochloride** in a suitable solvent, such as DMSO.^{[1][2][4]} Further dilute the stock solution in cell culture media to the desired final concentrations.
- Cell Treatment:
 - Pre-incubate the cells with varying concentrations of **CCT241533 dihydrochloride** for a specified period (e.g., 1 hour).
 - Induce DNA damage by adding a DNA-damaging agent (e.g., etoposide) and incubate for an additional period (e.g., 5 hours).^[3]
- Endpoint Analysis: Lyse the cells and analyze the inhibition of CHK2 activity by methods such as Western blotting to detect the phosphorylation status of CHK2 or its downstream

targets.

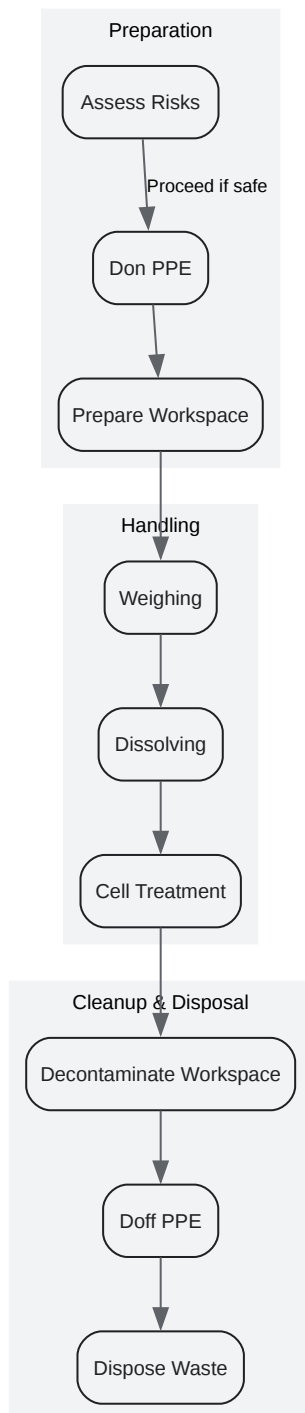
Quantitative Data Summary:

Parameter	Value	Source(s)
Molecular Weight	515.41 g/mol	[4]
CAS Number	1962925-28-5	[4]
Appearance	Crystalline solid	[2]
Storage Temperature	-20°C	[1][2]
Solubility	DMSO: ~30 mg/mL[2] Ethanol: ~5 mg/mL[2] Water: Soluble to 10 mM with gentle warming[4] PBS (pH 7.2): ~0.5 mg/mL[2]	[2][4]
Biological Activity (IC50)	3 nM for CHK2	[3][5][6][7]

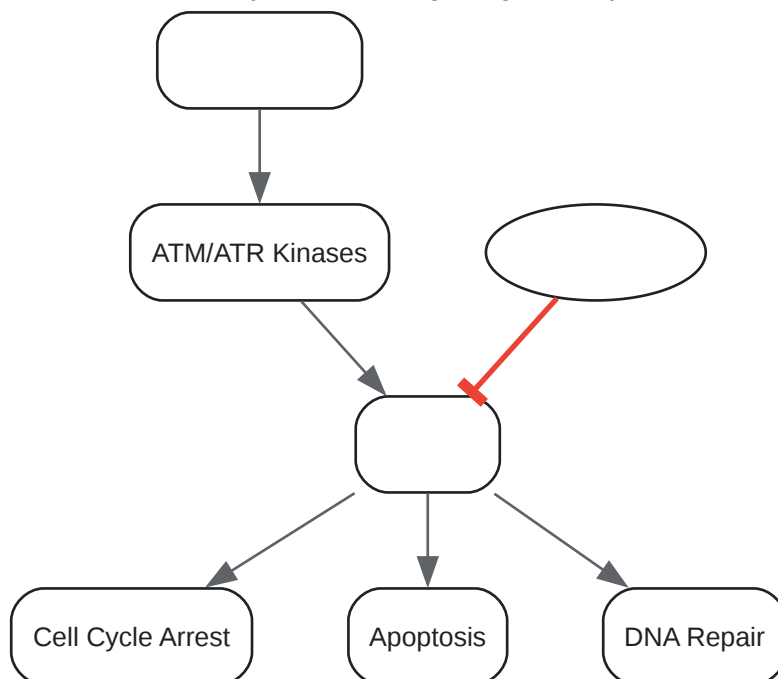
Visualized Workflows

Safe Handling Workflow for **CCT241533 Dihydrochloride**

Safe Handling Workflow for CCT241533 Dihydrochloride



CCT241533 Dihydrochloride Signaling Pathway Inhibition



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